

Compound of Interest

Compound Name: 19-hydroxybaccatin III

Cat. No.: B197904

A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

19-Hydroxybaccatin III, a complex diterpenoid taxane, stands as a pivotal precursor in the semi-synthesis of paclitaxel (Taxol®) and its analogues, c

Core Biosynthesis Pathway: The Road to the Baccatin III Scaffold

The biosynthesis of **19-hydroxybaccatin III** is an intricate tapestry woven from a series of enzymatic reactions, primarily involving cytochrome P450

The initial committed step involves the cyclization of GGPP to taxa-4(5),11(12)-diene, a reaction catalyzed by taxadiene synthase (TS). This is followe

A critical point of divergence from the main paclitaxel pathway is the hydroxylation at the C19 position. While **19-hydroxybaccatin III** has been isolat

```
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Caption: A logical workflow diagram illustrating the key steps from candidate gene identification to the full

Conclusion and Future Directions

The biosynthesis of **19-hydroxybaccatin III** represents a fascinating and pharmaceutically important branch of

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